

An In-Depth Technical Guide to the Safe Handling of D-Erythrionolactone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: D-Erythrionolactone

Cat. No.: B097542

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This guide provides a comprehensive overview of the chemical and physical properties, biological and toxicological profile, and detailed safety and handling protocols for **D-Erythrionolactone**. It is intended for researchers, scientists, and drug development professionals who work with this compound. The information presented herein is synthesized from authoritative sources to ensure accuracy and promote a culture of safety in the laboratory.

Part 1: Core Chemical and Physical Properties

D-Erythrionolactone, a cyclic monosaccharide, is a valuable chiral synthon in organic synthesis.^{[1][2]} Its unique structure makes it a key intermediate in the synthesis of various bioactive molecules and natural products.^{[3][4]} A thorough understanding of its physical and chemical properties is fundamental to its safe handling and application.

Property	Value	Source(s)
IUPAC Name	(3R,4R)-3,4-dihydroxyoxolan-2-one	[1][5]
Synonyms	D-Erythronic acid γ -lactone, (3R-cis) (-)-Dihydro-3,4-dihydroxy-2(3H)-furanone	[6]
CAS Number	15667-21-7	
Molecular Formula	C ₄ H ₆ O ₄	
Molecular Weight	118.09 g/mol	[5]
Appearance	White to off-white crystalline solid/powder	[6][7]
Melting Point	100-102 °C	[7]
Boiling Point	340 °C at 760 mmHg (estimated)	[1]
Solubility	Soluble in water (674 mg/mL at 25°C), slightly soluble in DMSO and Methanol.	[1][6][7]
Optical Activity	$[\alpha]_{20/D} -71^\circ$, c = 1 in H ₂ O	[6]
pKa	12.34 \pm 0.40 (Predicted)	[6][7]

Part 2: Biological and Toxicological Profile

Biological Activities

D-Erythronolactone has demonstrated a range of biological properties, including antibacterial, antifungal, and antioxidant activities.[1] It is also recognized for its role in stimulating collagen production, which is crucial for wound healing.[1] Furthermore, it serves as a precursor in the synthesis of 4-phospho-D-erythronate, an intermediate in the biosynthesis of pyridoxal 5'-phosphate in some bacteria.[2][8] Lactones, in general, are a class of compounds known for their diverse biological activities, including antimicrobial and antitumor properties.[4][9][10]

Toxicological Information

The toxicological properties of **D-Erythronolactone** have not been thoroughly investigated.^[11] However, it is generally considered to have a low toxicity profile and is well-tolerated in scientific experiments.^[1] Despite this, due to the limited data, it is crucial to handle this compound with care, assuming it could be hazardous until proven otherwise. One safety data sheet indicates a WGK (Water Hazard Class) of 3, signifying a substance that is hazardous to water.^[7]

Part 3: Hazard Identification and Risk Assessment

As a matter of standard laboratory practice, a thorough risk assessment should be conducted before working with **D-Erythronolactone**. The primary hazards are associated with its fine powder form, which can be easily inhaled, and the potential for skin and eye contact.

Hazard Statements (GHS)

While some sources state it is not a hazardous substance, others provide the following hazard statements:

- H315: Causes skin irritation.^[6]
- H319: Causes serious eye irritation.^[6]
- H335: May cause respiratory irritation.^[6]

Precautionary Statements (GHS)

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.^{[6][11]}
- P262: Do not get in eyes, on skin, or on clothing.^[11]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[6]

A comprehensive risk assessment should consider the quantity of the substance being used, the nature of the experimental procedure (e.g., heating, aerosolizing), and the potential for exposure.

Part 4: Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **D-Erythronolactone** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- **Ventilation:** All handling of **D-Erythronolactone** powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation.[\[12\]](#)[\[13\]](#)
- **Safety Equipment:** A safety shower and eyewash station must be readily accessible in the laboratory.[\[11\]](#)

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations are mandatory.[\[11\]](#)[\[12\]](#)
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) should be worn at all times. Gloves should be inspected for integrity before use and changed immediately if contaminated.[\[11\]](#)
- **Skin and Body Protection:** A laboratory coat should be worn. For larger quantities or when there is a significant risk of spillage, additional protective clothing may be necessary.[\[11\]](#)
- **Respiratory Protection:** If working outside of a fume hood or if dust generation is unavoidable, a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95) is required.[\[14\]](#)[\[15\]](#)

Handling Procedures

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly and that the work area is clean and uncluttered.
- **Weighing:** Weigh the solid compound within a fume hood or a balance enclosure to prevent the dispersion of dust.

- Dissolving: When preparing solutions, add the solid **D-Erythronolactone** to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[\[11\]](#) Clean all contaminated surfaces.

Storage

- Conditions: Store **D-Erythronolactone** in a tightly sealed container in a dry, cool, and well-ventilated place.[\[7\]](#)[\[12\]](#)[\[13\]](#) Recommended storage is at room temperature.[\[6\]](#)[\[7\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.[\[7\]](#)[\[12\]](#)

Part 5: Emergency Procedures

In the event of an emergency involving **D-Erythronolactone**, prompt and appropriate action is crucial.

Spills

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For a solid spill, carefully sweep up the material to avoid generating dust and place it in a suitable, labeled container for disposal.[\[12\]](#) For a solution spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Fire

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[12\]](#)

- Hazards: Thermal decomposition may produce irritating gases and vapors.[12]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus and full protective gear.[12][13]

First Aid

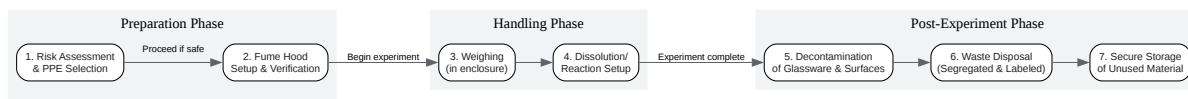
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[11][12]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[11][12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11][12]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[11][12]

Part 6: Synthesis and Experimental Workflows

D-Erythronolactone can be synthesized via various routes, including the oxidation of D-gluconic acid lactone or from precursors like D-ribose and erythorbic acid.[1][2][16] Its synthesis and use in experimental procedures require a systematic approach to safety.

Generalized Experimental Workflow

The following diagram illustrates a generalized workflow for the safe handling of **D-Erythronolactone** in a laboratory setting.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safe Handling of D-Erythroneolactone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097542#d-erythroneolactone-safety-and-handling]

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